

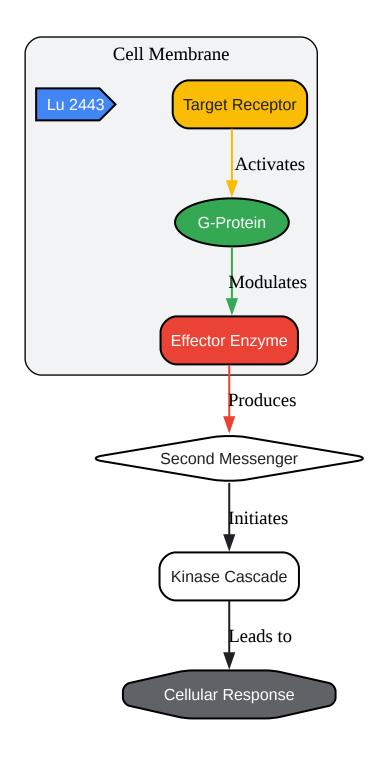
# Hypothetical Signaling Pathway and Experimental Workflow

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Below are examples of diagrams that could be generated to illustrate a compound's mechanism of action and the workflow of a typical in-vivo experiment.





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Caption: Hypothetical signaling pathway for Lu 2443.





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Caption: Generalized workflow for an in-vivo efficacy study.

To provide the requested detailed comparison, please specify the chemical identities of "**Lu 2443**" and the competitor compound.

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### References

- 1. 6-Methoxytryptamine Wikipedia [en.wikipedia.org]
- 2. Conservative treatment Wikipedia [en.wikipedia.org]
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